

An In-depth Technical Guide to 3,4-Dibromophenol (CAS: 615-56-5)

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Compound of Interest

Compound Name: 3,4-Dibromophenol

Cat. No.: B166983

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **3,4-Dibromophenol** (CAS Number: 615-56-5), a halogenated aromatic compound relevant to environmental science, chemical synthesis, and toxicology. This document details its chemical and physical properties, spectroscopic profile, analytical methodologies, and critical safety information, presenting quantitative data in accessible tables and outlining experimental and logical workflows with mandatory visualizations.

Chemical Identity and Physical Properties

3,4-Dibromophenol is a disubstituted phenol featuring two bromine atoms at the third and fourth positions of the benzene ring.^[1] It is a white solid at room temperature.^[2] This compound is primarily utilized as an analytical standard for environmental testing and as an intermediate in the synthesis of more complex molecules, such as pharmaceuticals and dyes.^{[2][3][4][5]} Its molecular structure and properties are well-defined, making it a useful building block in organic chemistry.

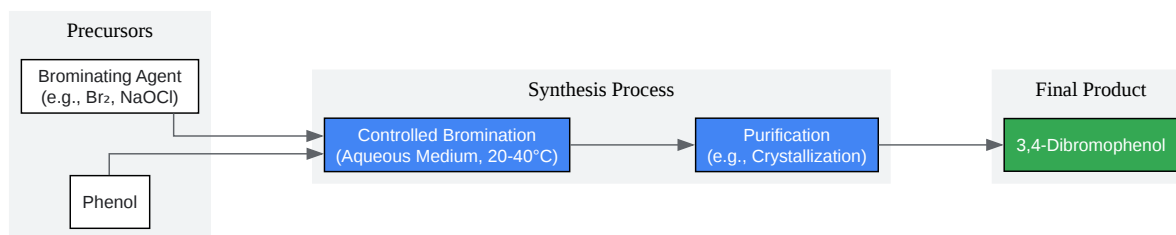
Table 1: Chemical Identifiers and Physical Properties of **3,4-Dibromophenol**

Property	Value	Reference(s)
CAS Number	615-56-5	[2][6]
Molecular Formula	C ₆ H ₄ Br ₂ O	[2][4]
Molecular Weight	251.90 g/mol	[2][7]
IUPAC Name	3,4-dibromophenol	[7]
SMILES	<chem>C1=CC(=C(C=C1O)Br)Br</chem>	[7]
InChI Key	KYZSNVXYOQKZAK-UHFFFAOYSA-N	[7][8]
Melting Point	79 °C	
Boiling Point	286.3 °C at 760 mmHg	[2][6]
Density	2.095 g/cm ³	[2][6]
Flash Point	126.9 °C	[2][6]
pKa	8.43 ± 0.18 (Predicted)	[3][9]
LogP	2.917 - 3.32	[2][8]

| Appearance | White Solid |[2] |

Synthesis and Manufacturing

The synthesis of dibromophenols can be achieved through the direct bromination of phenol.[10] The process requires careful control of reaction conditions, such as temperature and the molar ratio of reagents, to achieve high yields of the desired isomer and minimize the formation of byproducts.[10] A general workflow involves reacting a phenol precursor with a brominating agent, followed by purification steps to isolate **3,4-Dibromophenol**.



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Caption: Generalized workflow for the synthesis of **3,4-Dibromophenol**.

Spectroscopic Profile and Analytical Methodology

The structural identification of **3,4-Dibromophenol** relies on standard spectroscopic techniques. The presence of bromine isotopes (⁷⁹Br and ⁸¹Br in an approximate 1:1 ratio) results in a characteristic isotopic pattern for bromine-containing fragments in mass spectrometry.^[11] Infrared spectroscopy will show characteristic peaks for the O-H and C-O stretching of the phenol group and vibrations from the aromatic ring.^{[1][12]}

Table 2: Predicted Spectroscopic Data for **3,4-Dibromophenol**

Technique	Expected Characteristics
^1H NMR	Aromatic protons will appear as distinct signals, with chemical shifts and coupling constants determined by their positions relative to the hydroxyl and bromine substituents.
^{13}C NMR	Unique signals for each of the six carbon atoms in the aromatic ring, with chemical shifts influenced by the electronegative bromine and oxygen atoms.
FT-IR	Broad O-H stretch ($\sim 3200\text{--}3600\text{ cm}^{-1}$), C-O stretch ($\sim 1200\text{ cm}^{-1}$), and aromatic C=C stretching vibrations ($1400\text{--}1600\text{ cm}^{-1}$). [1]

| MS (EI) | A distinct molecular ion peak (M^+) and a characteristic $\text{M}+2$ peak of similar intensity due to the two bromine atoms.[\[11\]](#) Fragmentation patterns will involve the loss of bromine and other moieties. |

A general methodology for acquiring spectroscopic data for dibromophenol isomers involves distinct preparation and acquisition steps for each technique.[\[1\]](#)

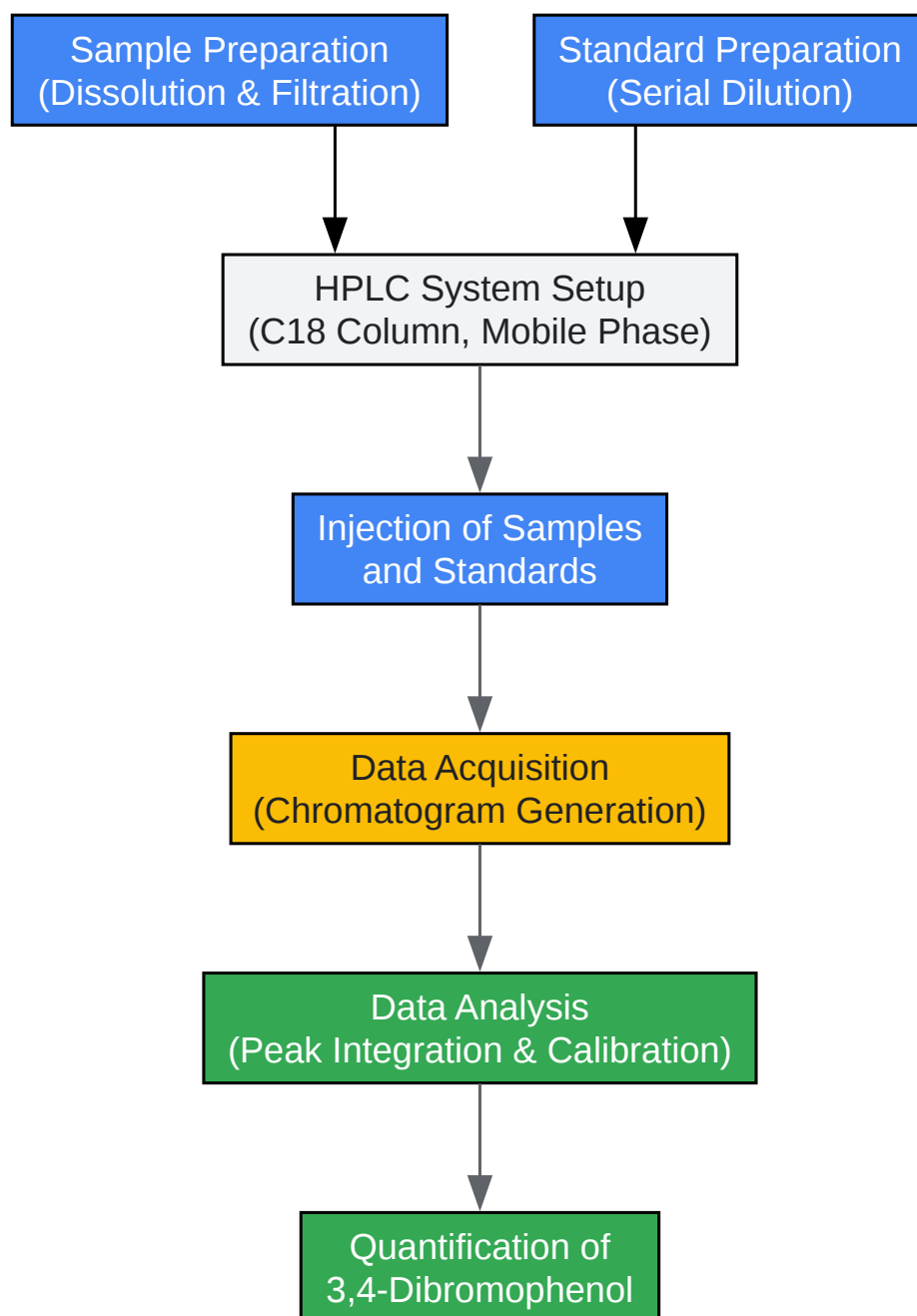
- Sample Preparation:
 - NMR: Dissolve 5-10 mg of **3,4-Dibromophenol** in approximately 0.7 mL of a suitable deuterated solvent (e.g., CDCl_3) containing tetramethylsilane (TMS) as an internal standard.[\[1\]](#)
 - IR (KBr Pellet): Mix a small amount of the sample with dry potassium bromide (KBr) and press into a thin, transparent pellet.
 - MS: Prepare a dilute solution of the sample in a volatile solvent like acetonitrile or methanol for analysis via direct infusion or coupled with a chromatographic system.[\[13\]](#)
- Instrumentation and Data Acquisition:

- NMR: Utilize a 400 MHz or higher NMR spectrometer to acquire ^1H and ^{13}C NMR spectra.
[1]
- IR: Use an FTIR spectrometer to record the spectrum in the 4000–400 cm^{-1} range.[1]
- MS: Employ a mass spectrometer, often with an electron impact (EI) source, to obtain the mass-to-charge ratio of the molecular ion and its fragments.[14]

3,4-Dibromophenol can be effectively separated and quantified using reverse-phase HPLC.[8] This method is crucial for purity assessment and for its determination in environmental or biological samples.[15]

- Sample and Standard Preparation:
 - Prepare a stock solution of **3,4-Dibromophenol** (e.g., 1 mg/mL) in a solvent such as acetonitrile or methanol.[16]
 - Create a series of working standards by diluting the stock solution with the mobile phase or an appropriate solvent to generate a calibration curve.
 - Prepare unknown samples by dissolving them in the same solvent and filtering through a 0.45 μm syringe filter to remove particulates.
- Chromatographic Conditions:
 - Column: A C18 reverse-phase column (e.g., Newcrom R1) is suitable.[8]
 - Mobile Phase: A gradient elution using a mixture of acetonitrile and water with an acid modifier like phosphoric acid or formic acid (for MS compatibility) is effective.[8]
 - Flow Rate: Typically 1.0 mL/min.
 - Detection: UV detection at a wavelength selected for maximum absorbance (e.g., 286 nm).[15]
 - Injection Volume: 10-20 μL .
- Data Analysis:

- Identify the **3,4-Dibromophenol** peak in the chromatogram by comparing its retention time to that of a known standard.
- Quantify the concentration in unknown samples by using the peak area and comparing it against the calibration curve generated from the standards.



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Caption: Standard workflow for the HPLC analysis of **3,4-Dibromophenol**.

Applications

The primary application of **3,4-Dibromophenol** is as a reference standard in analytical chemistry.^[4] It is used for the determination of urinary bromophenols, which serve as potential biomarkers for human exposure to polybrominated diphenyl ethers (PBDEs), a class of flame retardants.^{[3][5][17]} It also serves as an intermediate in the synthesis of various organic compounds, including dyes and potential pharmaceutical agents.^[2]

Toxicological and Safety Profile

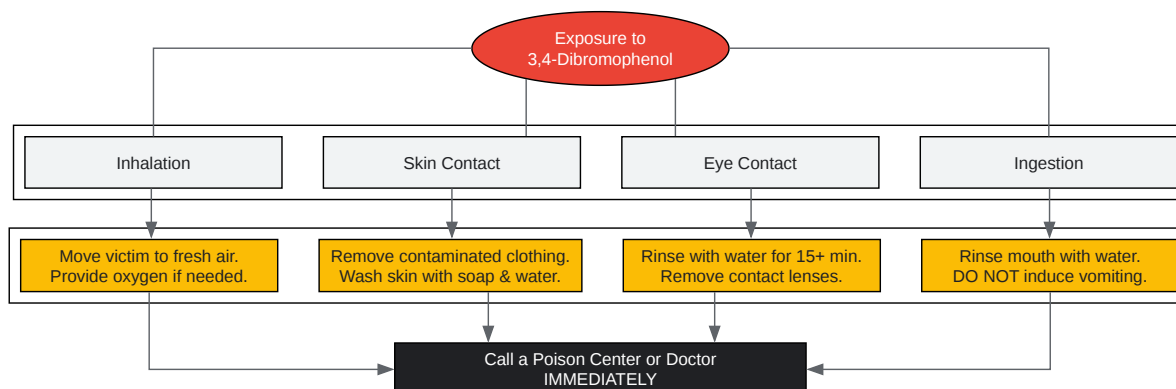
3,4-Dibromophenol is classified as a hazardous substance with significant acute toxicity. It is fatal if swallowed and causes skin and serious eye irritation.^{[18][19]} Inhalation may also lead to respiratory irritation.^{[18][19]} Due to these hazards, strict adherence to safety protocols is mandatory when handling this compound.

Table 3: GHS Hazard Information for **3,4-Dibromophenol**

Hazard Statement	GHS Classification	Reference(s)
H300: Fatal if swallowed	Acute toxicity, Oral (Category 2)	^{[18][19]}
H315: Causes skin irritation	Skin irritation (Category 2)	^{[18][19]}
H319: Causes serious eye irritation	Eye irritation (Category 2A)	^{[18][19]}

| H335: May cause respiratory irritation | Specific target organ toxicity - single exposure (Category 3) |^{[18][19]} |

Handling of **3,4-Dibromophenol** requires a well-ventilated area, preferably a chemical fume hood.^{[18][20]} Personal protective equipment (PPE), including chemical-resistant gloves, safety goggles or a face shield, and a lab coat, is essential to prevent contact.^{[18][20]}



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Caption: Emergency first aid procedures for **3,4-Dibromophenol** exposure.[20]

In case of accidental release, the spill should be contained, and the solid material collected without creating dust.[20] All waste materials must be disposed of as hazardous waste in accordance with local, state, and federal regulations.[18]

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